

Application Notes and Protocols for Measuring STING Oligomerization Inhibition by LB244

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Compound of Interest

Compound Name: LB244
Cat. No.: B12383848

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Audience: Researchers, scientists, and drug development professionals.

Introduction

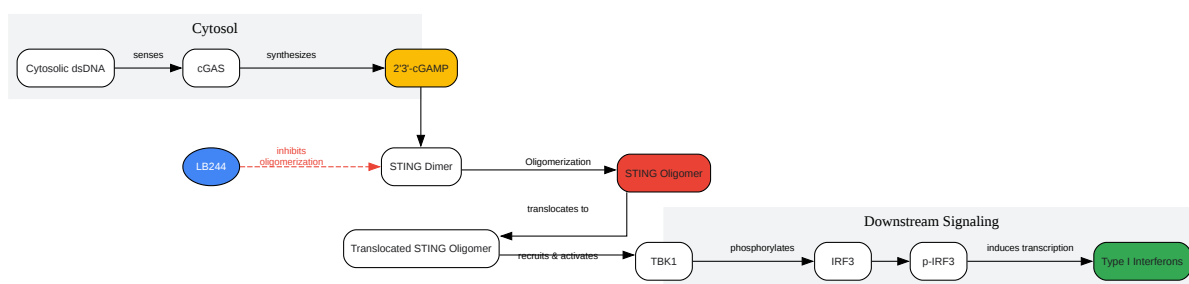
The Stimulator of Interferon Genes (STING) is a critical signaling adaptor protein in the innate immune system.[1][2] Upon activation by cyclic dinucleotides (CDNs) like cGAMP, STING undergoes a conformational change, leading to its oligomerization.[3][4][5] This oligomerization is an essential step for the recruitment and activation of downstream signaling components, such as TANK-binding kinase 1 (TBK1) and interferon regulatory factor 3 (IRF3), ultimately leading to the production of type I interferons and other inflammatory cytokines.[5] Given its central role in immunity, dysregulation of the STING pathway is implicated in various autoimmune and inflammatory diseases.

LB244 is an irreversible antagonist of STING that has been shown to inhibit its signaling.[6][7][8][9] A key mechanism of its inhibitory action is the prevention of STING oligomerization.[6][7][8] Therefore, accurately measuring STING oligomerization is a crucial step in characterizing the efficacy and mechanism of action of inhibitors like **LB244**.

These application notes provide detailed protocols for assessing the inhibitory effect of **LB244** on STING oligomerization in both cellular and in vitro systems. The primary methods described

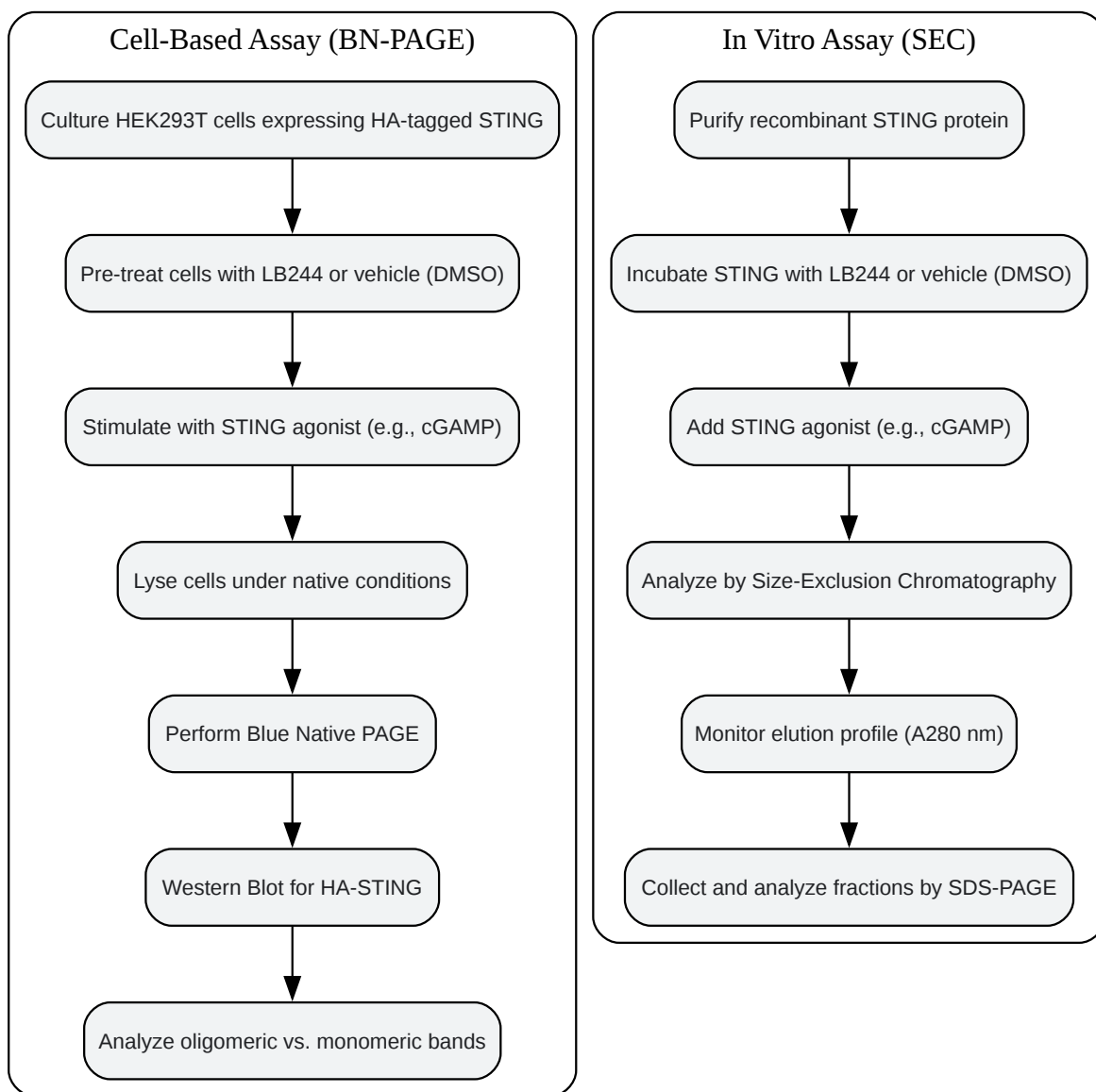
are Blue Native Polyacrylamide Gel Electrophoresis (BN-PAGE) for cellular extracts and Size-Exclusion Chromatography (SEC) for purified protein.

Signaling Pathway and Experimental Workflow



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Caption: STING signaling pathway and point of inhibition by **LB244**.



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